

Application Notes and Protocols: Preparation of AU1235 Stock Solution in DMSO

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Compound of Interest

Compound Name: AU1235

Cat. No.: B560632

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **AU1235** is a potent and specific small molecule inhibitor of the Mycobacterium tuberculosis (M.tb) protein MmpL3 (Mycobacterial Membrane Protein Large 3).[1][2][3][4] MmpL3 is an essential inner membrane transporter responsible for translocating trehalose monomycolates (TMM), a key precursor of mycolic acids, across the plasma membrane.[3][4][5][6] By inhibiting MmpL3, **AU1235** effectively blocks the synthesis of the unique and protective mycobacterial cell wall, leading to bactericidal activity against both drug-susceptible and multi-drug-resistant (MDR) strains of M.tb.[4][6][7] This document provides detailed protocols for the preparation, storage, and use of **AU1235** stock solutions in Dimethyl Sulfoxide (DMSO) for various experimental applications.

Data Presentation

Quantitative data for **AU1235** is summarized in the tables below for easy reference.

Table 1: Chemical and Physical Properties of **AU1235**

Property	Value	Reference
IUPAC Name	1-((3s,5s,7s)-adamantan-1-yl)-3-(2,3,4-trifluorophenyl)urea	[8]
Synonyms	AU-1235, Adamantyl urea	[1][8]
CAS Number	1338780-86-1	[1][5][8]
Molecular Formula	C ₁₇ H ₁₉ F ₃ N ₂ O	[1][5][8]
Molecular Weight	324.34 g/mol	[1][5][8]
Appearance	Solid powder	[8]
Purity	>98%	[2][8]

Table 2: Solubility of **AU1235**

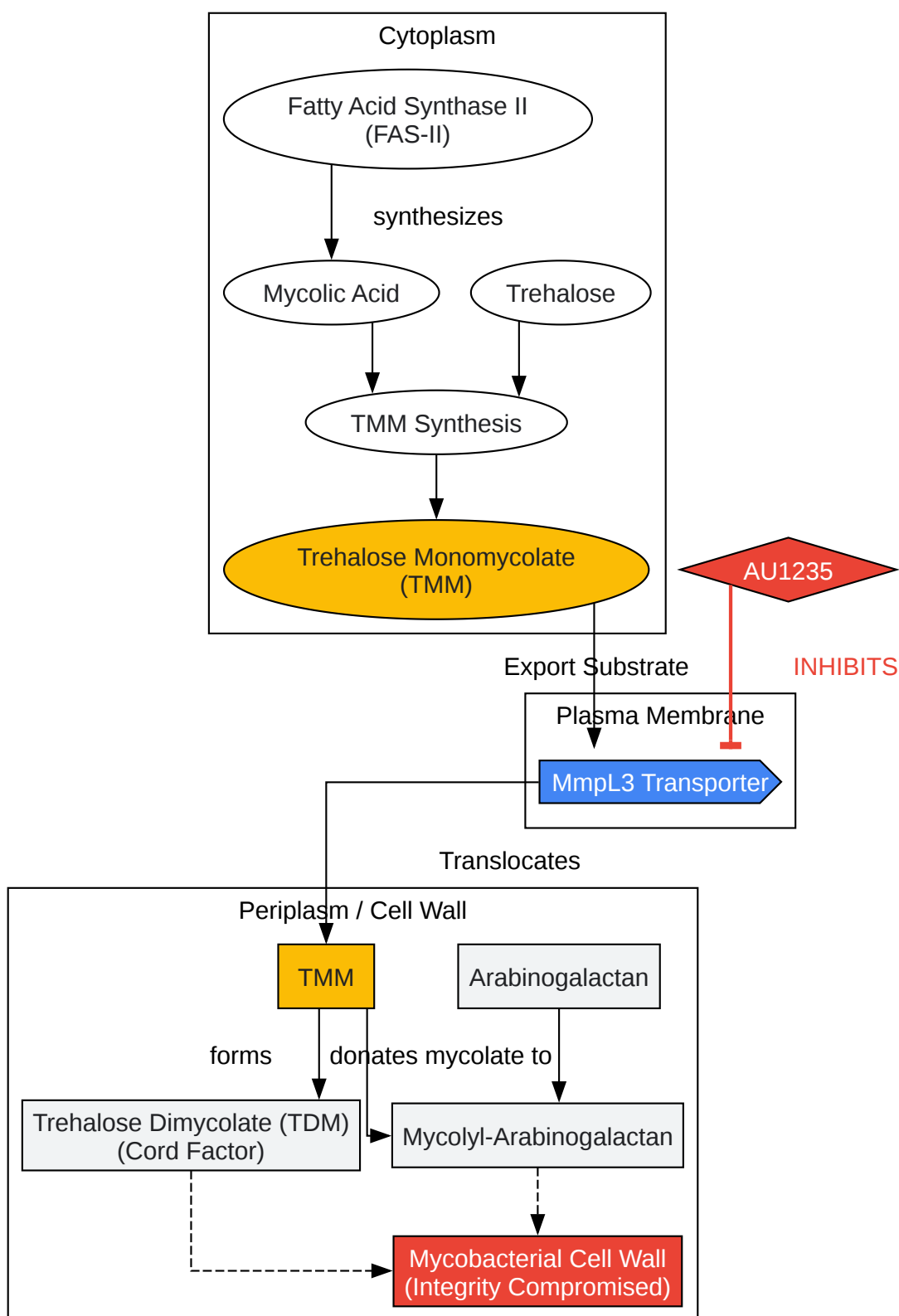
Solvent	Concentration	Notes	Reference
DMSO	10 mg/mL (~30.8 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[1]
25 mg/mL (~77.1 mM)	Requires sonication to fully dissolve. Use newly opened, hygroscopic DMSO for best results.	[4][5]	
3.24 mg/mL (10 mM)	Sonication is recommended.	[7]	
Water	Insoluble	[1]	
Ethanol	65 mg/mL	[1]	

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Notes	Reference
Solid Powder	-20°C	3 years	Store in a dry, dark place.	[1][5]
4°C	2 years	For short-term storage.	[4][5]	
Stock Solution in DMSO	-80°C	1-2 years	Aliquot to avoid repeated freeze-thaw cycles.	[1][4]
-20°C	1 month	For short-term use.	[1][4]	

Mechanism of Action of AU1235

AU1235 specifically targets the MmpL3 transporter protein in *Mycobacterium tuberculosis*. This protein is a critical component of the mycolic acid biosynthesis pathway. By inhibiting MmpL3, **AU1235** prevents the export of trehalose monomycolate (TMM) from the cytoplasm to the periplasm, where it is a substrate for further steps in cell wall construction. This disruption of the mycolic acid pathway compromises the integrity of the bacterial cell wall, leading to cell death. Some evidence also suggests that **AU1235** may act by dissipating the transmembrane electrochemical proton gradient (PMF).[9]



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Caption: Mechanism of **AU1235** action on the M.tb cell wall.

Experimental Protocols

Materials and Equipment

- **AU1235** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (bath type recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Safety Precautions

- Handle **AU1235** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Wear appropriate PPE at all times.
- DMSO can facilitate the absorption of chemicals through the skin; handle with care.
- Consult the Safety Data Sheet (SDS) for **AU1235** before use.

Protocol 1: Preparation of a 10 mM **AU1235** Stock Solution in DMSO

This protocol is for preparing a commonly used stock concentration. Adjust calculations based on desired concentration and volume.

- Calculation:

- The molecular weight of **AU1235** is 324.34 g/mol .
- To make a 10 mM (0.010 mol/L) solution, you need 0.010 moles per liter.
- $\text{Mass (mg)} = \text{Volume (mL)} \times \text{Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
- For 1 mL of a 10 mM stock: $\text{Mass} = 1 \text{ mL} \times 10 \text{ mM} \times 324.34 \text{ g/mol} = 3243.4 \text{ mg/L} = 3.24 \text{ mg}$.
- Weighing:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 3.24 mg of **AU1235** powder into the tube.
- Dissolution:
 - Add 1 mL of sterile, anhydrous DMSO to the tube containing the **AU1235** powder.
 - Close the cap tightly and vortex the solution for 1-2 minutes.
 - If the powder is not fully dissolved, place the tube in a bath sonicator for 5-10 minutes.^[7] Gentle warming (to 37°C) can also aid dissolution but avoid overheating.
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryovials.
 - Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 2 years).^[4] Avoid repeated freeze-thaw cycles.^{[1][7][10]}

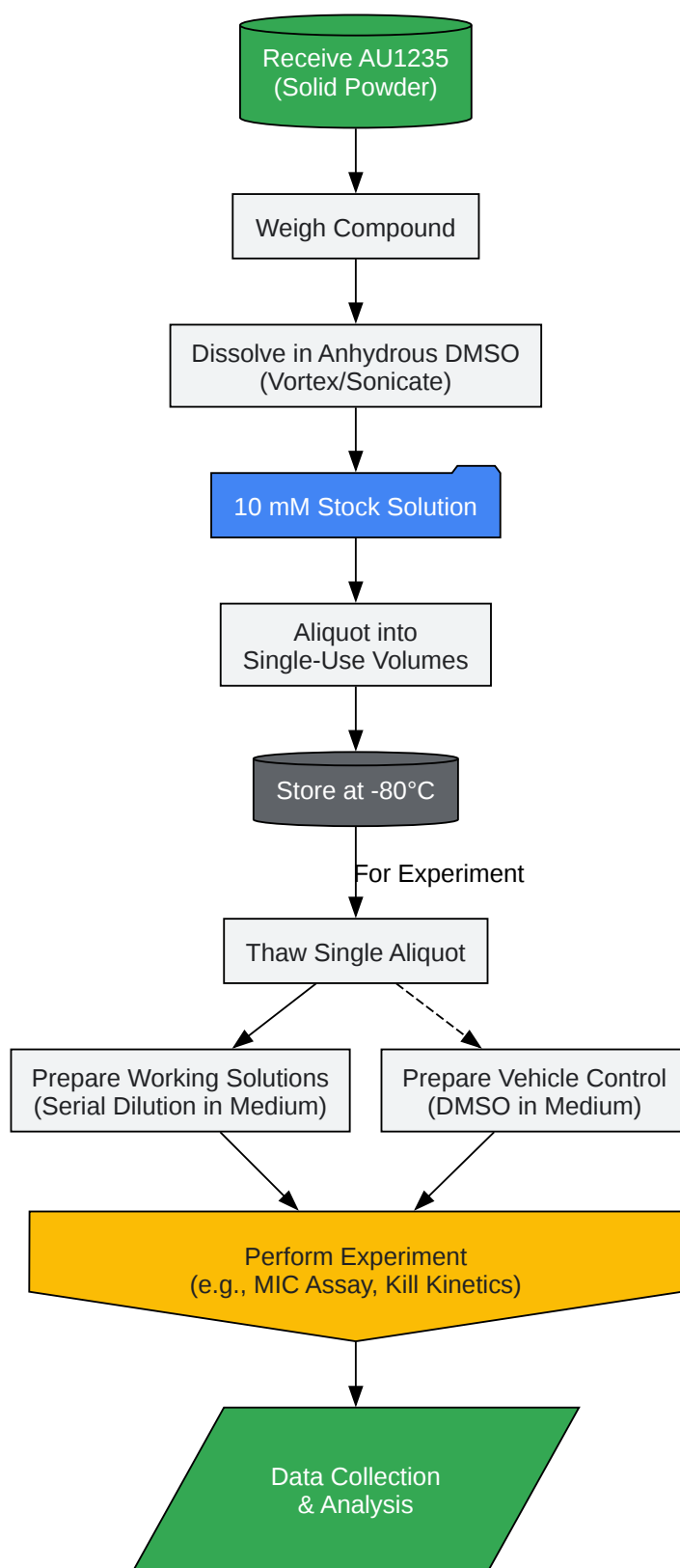
Protocol 2: Preparation of Working Solutions for Cellular Assays

The Minimum Inhibitory Concentration (MIC) of **AU1235** against M.tb is approximately 0.1 µg/mL or 0.3 µM.^{[7][11]} Experiments are often conducted at multiples of this concentration.

- Dilution Calculation:
 - Use the formula: $C_1V_1 = C_2V_2$ (C=Concentration, V=Volume).
 - Example: To prepare 1 mL of a 10 µM working solution from a 10 mM stock:
 - $C_1 = 10 \text{ mM} = 10,000 \text{ µM}$
 - $C_2 = 10 \text{ µM}$
 - $V_2 = 1 \text{ mL} = 1000 \text{ µL}$
 - $V_1 = (C_2 \times V_2) / C_1 = (10 \text{ µM} \times 1000 \text{ µL}) / 10,000 \text{ µM} = 1 \text{ µL}$.
 - Add 1 µL of the 10 mM stock solution to 999 µL of the appropriate culture medium or buffer.
- Procedure:
 - Thaw one aliquot of the 10 mM **AU1235** stock solution.
 - Perform serial dilutions in your experimental medium (e.g., Middlebrook 7H9 broth) to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the assay should be kept as low as possible (ideally ≤0.1%) to avoid solvent-induced toxicity.^[7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Experimental Workflow

The following diagram illustrates the general workflow from receiving the compound to its application in a typical anti-mycobacterial experiment.



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Caption: General workflow for preparing and using **AU1235**.

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